

# An In-depth Technical Guide to 2-Butylheptanoic Acid

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 2-Butylheptanoic acid

CAS No.: 22058-70-4

Cat. No.: B15482906

[Get Quote](#)

This technical guide provides a comprehensive overview of **2-butylheptanoic acid**, including its chemical identity, physicochemical properties, synthesis, and potential biological significance. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

## Chemical Identity and Nomenclature

**2-Butylheptanoic acid** is a branched-chain fatty acid (BCFA). Structurally, it consists of a heptanoic acid backbone with a butyl group attached to the alpha-carbon (carbon 2).

Molecular Formula:  $C_{11}H_{22}O_2$

Structure:

It is important to note a common point of confusion with a similar compound, 2-butyloctanoic acid. While **2-butylheptanoic acid** has a total of 11 carbon atoms, 2-butyloctanoic acid has 12 carbon atoms.

Nomenclature Disambiguation:

Compound Name	Base Chain	Branch	Total Carbons	Molecular Formula	CAS Number
2-Butylheptanoic acid	Heptanoic acid (C7)	Butyl (C4)	11	C <sub>11</sub> H <sub>22</sub> O <sub>2</sub>	Not assigned
2-Butyloctanoic acid	Octanoic acid (C8)	Butyl (C4)	12	C <sub>12</sub> H <sub>24</sub> O <sub>2</sub>	27610-92-0[1]

Currently, a specific CAS Registry Number has not been assigned to **2-butylheptanoic acid**. The PubChem Compound ID is 12424121.[2][3] For the closely related 2-butyloctanoic acid, the CAS number is 27610-92-0.[1][4]

## Physicochemical Properties

Detailed experimental data for **2-butylheptanoic acid** is scarce. However, properties can be estimated based on its structure and data from similar branched-chain fatty acids. The following table summarizes computed properties for **2-butylheptanoic acid** and experimental data for related compounds.

Table of Physicochemical Data:

Property	2-Butylheptanoic acid (Computed)	2-Butyloctanoic acid (Experimental)	2-Methylheptanoic acid (Experimental)
Molecular Weight	186.29 g/mol [2]	200.32 g/mol [1][4][5]	144.21 g/mol
Boiling Point	Not available	230 °C (lit.)[4]	140 °C at 40 hPa
Density	Not available	0.887 g/mL at 25 °C (lit.)[4]	0.92 g/cm <sup>3</sup> at 20 °C
Refractive Index	Not available	n <sub>20</sub> /D 1.438 (lit.)[4]	Not available
Flash Point	Not available	113 °C (closed cup)	>110 °C

## Synthesis of 2-Butylheptanoic Acid

A specific, optimized synthesis protocol for **2-butylheptanoic acid** is not readily available in the literature. However, its synthesis can be achieved through established methods for the preparation of  $\alpha$ -alkylated carboxylic acids. A common and effective method is the malonic ester synthesis.

This protocol describes a general procedure for the synthesis of **2-butylheptanoic acid** starting from diethyl malonate.

Materials:

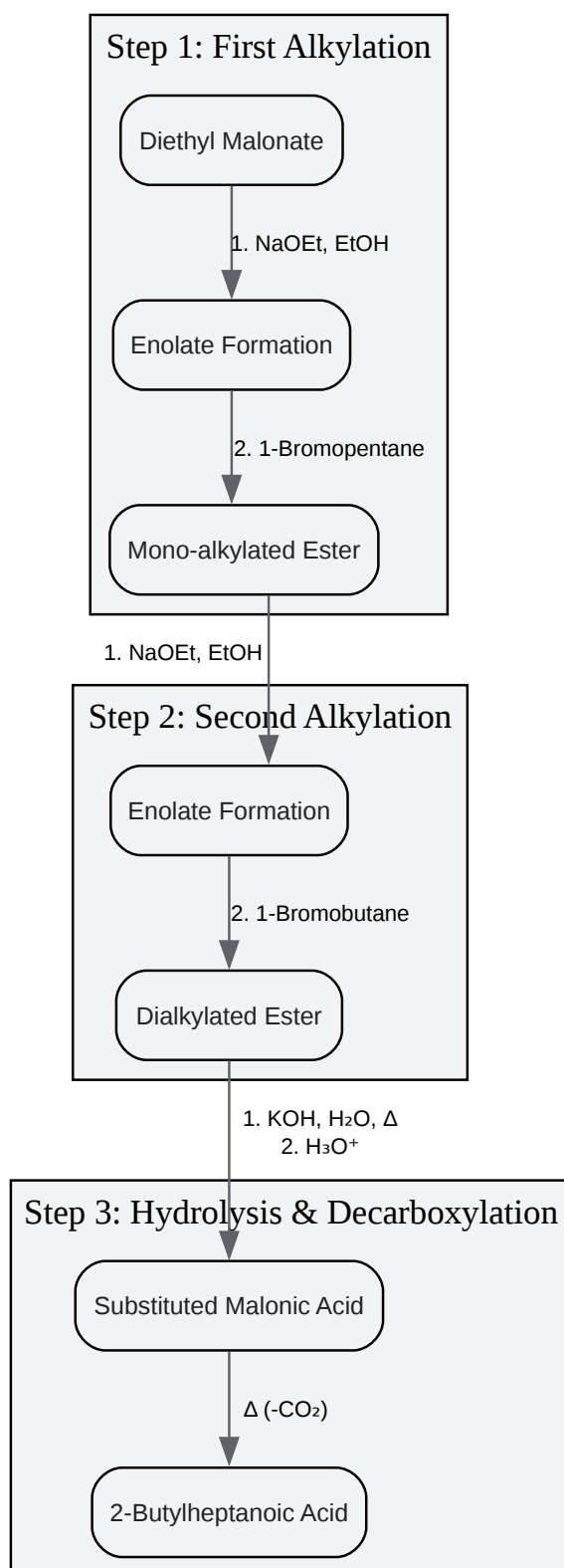
- Diethyl malonate
- Sodium ethoxide
- 1-Bromopentane
- 1-Bromobutane
- Potassium hydroxide
- Hydrochloric acid
- Ethanol
- Diethyl ether
- Anhydrous magnesium sulfate

Procedure:

- **First Alkylation:** Diethyl malonate is deprotonated with a strong base, such as sodium ethoxide in ethanol, to form a resonance-stabilized enolate. This enolate is then alkylated with a primary alkyl halide, in this case, 1-bromopentane, via an  $S_N2$  reaction.
- **Second Alkylation:** The resulting mono-alkylated malonic ester is treated again with sodium ethoxide to form another enolate. This is subsequently alkylated with 1-bromobutane.

- **Hydrolysis and Decarboxylation:** The dialkylated malonic ester is then hydrolyzed to the corresponding dicarboxylic acid by heating with a strong base like potassium hydroxide. Acidification with hydrochloric acid yields the substituted malonic acid.
- **Decarboxylation:** The substituted malonic acid is then heated, which causes it to decarboxylate, yielding the final product, **2-butylheptanoic acid**.
- **Purification:** The crude product can be purified by extraction followed by distillation under reduced pressure.

Diagram of Synthesis Workflow:



[Click to download full resolution via product page](#)

Caption: A proposed workflow for the synthesis of **2-butylheptanoic acid** via the malonic ester pathway.

## Biological Activity and Potential Applications

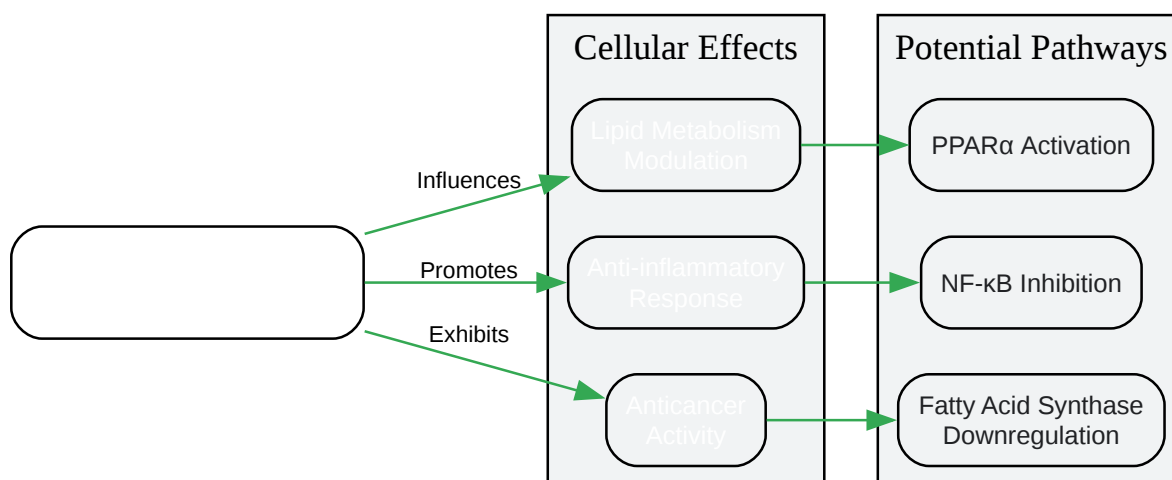
While specific studies on **2-butylheptanoic acid** are limited, the broader class of branched-chain fatty acids (BCFAs) is known to possess various biological activities. BCFAs are found in dairy products and are synthesized by gut microbiota.[1][6]

Potential Biological Roles of BCFAs:

- **Anti-inflammatory Effects:** BCFAs have been shown to possess anti-inflammatory properties.[7]
- **Modulation of Lipid Metabolism:** Studies suggest that BCFAs can influence lipid metabolism, potentially affecting cholesterol levels and fatty acid profiles in the body.[4]
- **Gut Microbiota Interaction:** As products of and substrates for gut bacteria, BCFAs play a role in the host-microbiome interaction.[4]
- **Anticancer Activity:** Some research indicates that BCFAs may exhibit cytotoxic effects against cancer cells and can modulate metabolic pathways in cancer.[2][4]

The applications of related branched-chain fatty acids like 2-butylheptanoic acid include use in lubricants, greases, and as intermediates in the synthesis of plasticizers.[8] In the cosmetics industry, they can function as emollients and surfactants.[5][8]

Diagram of Potential BCFA Signaling Impacts:



[Click to download full resolution via product page](#)

Caption: General signaling impacts of branched-chain fatty acids in biological systems.

## Safety and Handling

Specific safety data for **2-butylheptanoic acid** is not available. For the related compound, 2-butyloctanoic acid, GHS hazard classifications indicate that it may cause skin irritation, serious eye irritation, and respiratory irritation.[5] Standard laboratory safety precautions, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat, should be employed when handling this class of compounds. Work should be conducted in a well-ventilated area or a fume hood.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [Branched-Chain Fatty Acids—An Underexplored Class of Dairy-Derived Fatty Acids - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 2. [pubs.acs.org \[pubs.acs.org\]](#)

- [3. 2-Butylheptanoic acid | C<sub>11</sub>H<sub>22</sub>O<sub>2</sub> | CID 12424121 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. Expansion of the structure-activity relationship of branched chain fatty acids: Effect of unsaturation and branching gr... \[ouci.dntb.gov.ua\]](#)
- [5. 2-Butyloctanoic acid | C<sub>12</sub>H<sub>24</sub>O<sub>2</sub> | CID 33970 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. Branched-chain fatty acids role in health and nutrition | Dellait \[dellait.com\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. 2-Butyloctanoic acid \[myskinrecipes.com\]](#)
- [To cite this document: BenchChem. \[An In-depth Technical Guide to 2-Butylheptanoic Acid\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b15482906/docs#an-in-depth-technical-guide-to-2-butylheptanoic-acid\]](#)

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check